

An In-depth Technical Guide to Methyl 5-bromo-2-morpholinonicotinate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Methyl 5-bromo-2-morpholinonicotinate
CAS No.:	1017782-99-8
Cat. No.:	B1604654

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **Methyl 5-bromo-2-morpholinonicotinate** (CAS No. 1017782-99-8). As a substituted pyridine derivative, this compound holds significant interest for researchers and professionals in drug development and medicinal chemistry. Its unique structural features, combining a brominated pyridine core with a morpholine and a methyl ester group, make it a versatile building block for the synthesis of novel bioactive molecules. This document consolidates available data and provides expert insights into its handling, reactivity, and role in contemporary organic synthesis.

Introduction

Methyl 5-bromo-2-morpholinonicotinate is a heterocyclic compound that has emerged as a valuable intermediate in the synthesis of complex organic molecules, including indole alkaloids. [1] The pyridine ring is a common scaffold in many pharmaceuticals, and the presence of a bromine atom at the 5-position offers a reactive handle for further functionalization through

various cross-coupling reactions. The morpholine moiety at the 2-position can influence the compound's solubility, pharmacokinetic properties, and biological activity. This guide aims to provide a detailed technical resource for scientists working with or considering the use of this compound in their research endeavors.

Chemical and Physical Properties

Direct experimental data for **Methyl 5-bromo-2-morpholinonicotinate** is not extensively available in the public domain. However, based on its structure and data from analogous compounds, we can infer its key properties.

Structure and Identification

- IUPAC Name: Methyl 5-bromo-2-morpholin-4-ylpyridine-3-carboxylate
- CAS Number: 1017782-99-8 [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₁₁H₁₃BrN₂O₃ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 301.14 g/mol [\[1\]](#)[\[2\]](#)

Table 1: Key Chemical Identifiers

Identifier	Value	Source
CAS Number	1017782-99-8	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₃ BrN ₂ O ₃	[1] [2]
Molecular Weight	301.14 g/mol	[1] [2]
MDL Number	MFCD09972266	[1]

Physicochemical Properties (Predicted)

The following properties are estimated based on the compound's structure and data from similar molecules, such as methyl 5-bromo-2-chloronicotinate and other substituted pyridines.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Justification/Comparison
Appearance	Off-white to light yellow solid	Typical for brominated aromatic compounds.
Melting Point	100-120 °C	Higher than Methyl 5-bromo-2-chloronicotinate (50-54 °C) due to the larger morpholine group potentially leading to stronger intermolecular interactions.
Boiling Point	> 300 °C	High boiling point is expected for a molecule of this size and polarity. Direct data is unavailable.[2]
Solubility	Soluble in DMSO, DMF, and chlorinated solvents. Limited solubility in water.	The morpholine group may impart some aqueous solubility, but the brominated aromatic ring suggests higher solubility in organic solvents.

Synthesis and Purification

A practical synthetic route to **Methyl 5-bromo-2-morpholinonicotinate** can be devised based on established methods for the synthesis of 2-morpholinonicotinic acid derivatives.[4][5] The most logical approach involves the nucleophilic substitution of a suitable precursor, such as Methyl 5-bromo-2-chloronicotinate, with morpholine.

Proposed Synthetic Pathway

The synthesis can be conceptualized as a two-step process starting from 5-bromonicotinic acid.



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Caption: Proposed synthetic pathway for **Methyl 5-bromo-2-morpholinonicotinate**.

Detailed Experimental Protocol (Proposed)

This protocol is based on the general procedure for the synthesis of 2-morpholinonicotinic acid derivatives.^{[4][5]}

Step 1 & 2: Preparation of Methyl 5-bromo-2-chloronicotinate

This starting material is commercially available. Alternatively, it can be synthesized from 5-bromonicotinic acid by esterification followed by chlorination.

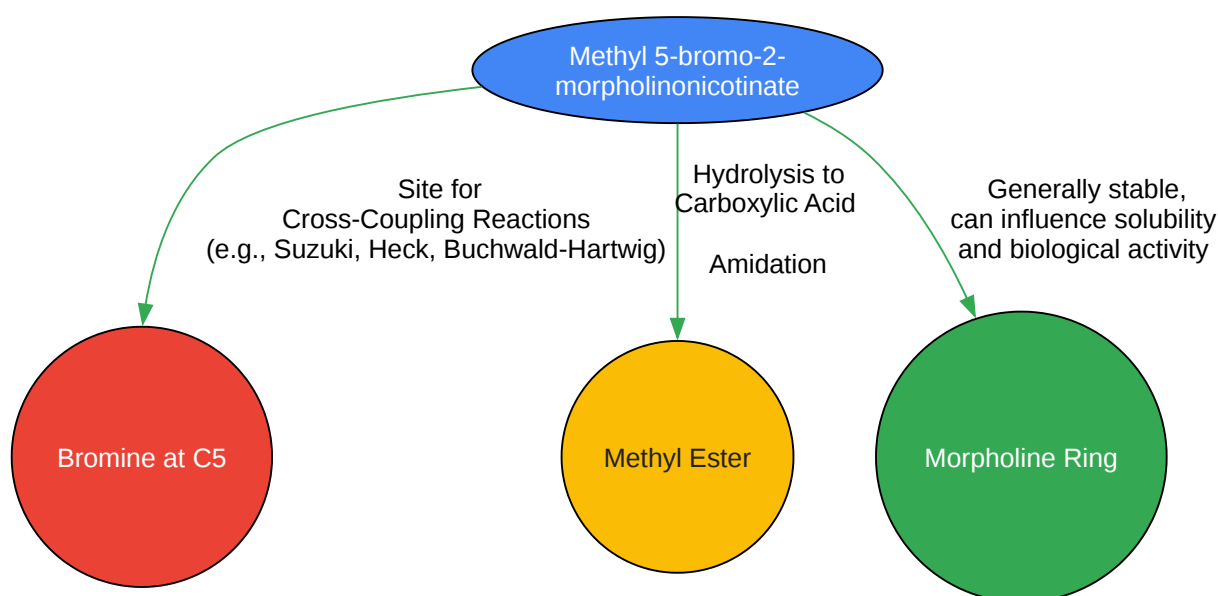
Step 3: Synthesis of **Methyl 5-bromo-2-morpholinonicotinate**

- To a solution of Methyl 5-bromo-2-chloronicotinate (1.0 eq) in a suitable solvent such as dimethylformamide (DMF) or acetonitrile, add morpholine (1.2 eq) and a base such as potassium carbonate (2.0 eq).
- Heat the reaction mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to afford the desired product.

Chemical Reactivity and Stability

The reactivity of **Methyl 5-bromo-2-morpholinonicotinate** is dictated by its functional groups: the brominated pyridine ring, the morpholine substituent, and the methyl ester.



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Sources

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